Application Note: High-Sensitivity Quantification of N-Cyclohexyl-1-ethylpiperidin-4-amine

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Compound of Interest

Compound Name:	*N-cyclohexyl-1-ethylpiperidin-4-amine*
CAS No.:	*901375-03-9*
Cat. No.:	*B1460745*

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals
Techniques: LC-MS/MS (Biological Matrices), HPLC-UV/Fluorescence (Pre-Column Derivatization)

Introduction and Analytical Challenges

N-cyclohexyl-1-ethylpiperidin-4-amine (CAS 901375-03-9 / 50534-45-7) is a sterically hindered diamine building block frequently utilized in the synthesis of GPCR ligands and centrally acting therapeutics[1][2]. Structurally, it comprises a basic tertiary amine (within the 1-ethylpiperidine ring) and a secondary amine (the N-cyclohexyl group).

Quantifying this compound presents two distinct analytical challenges:

- Lack of a Chromophore: The molecule lacks a conjugated π -electron system, rendering direct Ultraviolet (UV) detection highly insensitive and unsuitable for trace analysis.
- Chromatographic Tailing: The basicity of the nitrogen atoms often leads to severe peak tailing on standard silica-based stationary phases due to secondary ion-exchange

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interactions with residual, unendcapped silanols[3].

To overcome these barriers, this Application Note details two orthogonal, self-validating quantification strategies. The first is a high-sensitivity LC-MS/MS method designed for pharmacokinetic (PK) studies in complex biological matrices[4][5]. The second is a Pre-Column Derivatization HPLC-UV method optimized for bulk Active Pharmaceutical Ingredient (API) quality control and formulation assessment[6][7].

Method 1: LC-MS/MS Quantification in Biological Matrices

Causality & Methodological Design

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for quantifying piperidine derivatives in plasma or serum[4][8]. Because **N-cyclohexyl-1-ethylpiperidin-4-amine** readily accepts a proton, Electrospray Ionization in positive mode (ESI+) is highly efficient.

To mitigate peak tailing and ensure a sharp chromatographic peak, the mobile phase must be carefully buffered. We utilize a combination of ammonium formate and formic acid; the ionic strength of the formate buffer effectively shields the basic amines from interacting with residual silanols on the C18 column, ensuring symmetrical peak shapes and reproducible retention times[5].

Protocol: Sample Preparation (Protein Precipitation)

This protocol utilizes protein precipitation, providing a self-validating system by incorporating an Internal Standard (IS) early in the workflow to account for matrix effects and recovery losses[8][9].

- Spiking: Aliquot 100 µL of the biological sample (e.g., plasma) into a 1.5 mL microcentrifuge tube. Add 10 µL of Internal Standard (IS) solution (e.g., a deuterated piperidine analog at 100 ng/mL).
- Precipitation: Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins and disrupt protein-analyte binding[8].

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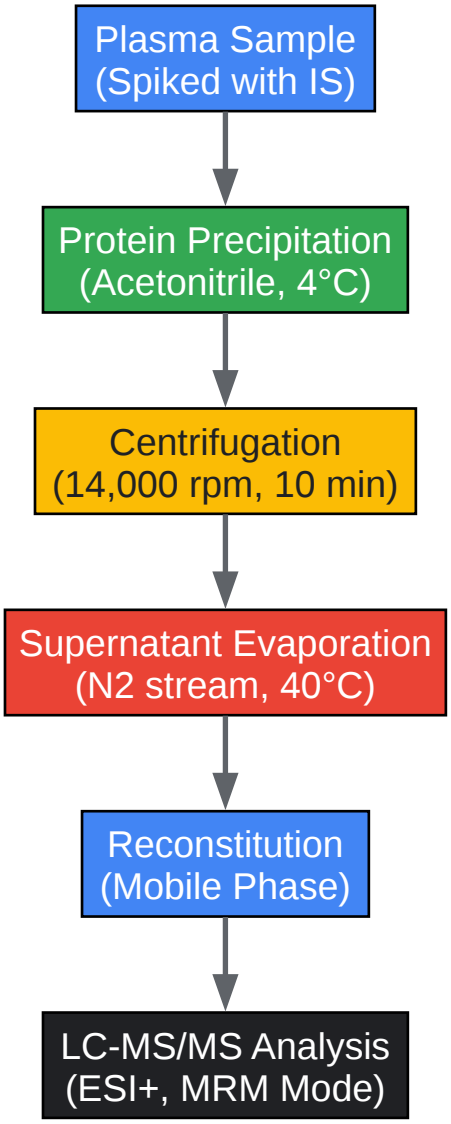
- Extraction: Vortex the mixture vigorously for 1 minute to ensure complete mixing, followed by centrifugation at 14,000 rpm for 10 minutes at 4°C[8].
- Concentration: Carefully transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 100 µL of Mobile Phase A (Water + 0.1% Formic Acid + 2 mM Ammonium Formate). Vortex for 30 seconds and transfer to an autosampler vial for analysis[8].



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Experimental Workflow for LC-MS/MS Sample Preparation and Analysis.

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LC-MS/MS Instrumental Conditions

- Column: Waters XBridge C18 (50 mm × 2.1 mm, 2.5 µm) or equivalent.
- Mobile Phase A: Water with 0.1% Formic Acid and 2 mM Ammonium Formate.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3.0 minutes. Flow rate: 0.4 mL/min.
- MS Mode: Multiple Reaction Monitoring (MRM), ESI+.

Method 2: Pre-Column Derivatization HPLC-UV for Quality Control

Causality & Methodological Design

For routine quality control where LC-MS is unavailable, the lack of a chromophore necessitates chemical derivatization. Dansyl chloride (5-(Dimethylamino)naphthalene-1-sulfonyl chloride) is an ideal reagent that reacts with secondary amines to form highly stable, UV-absorbing, and fluorescent sulfonamides[6][10].

The reaction is conducted in an alkaline sodium carbonate/bicarbonate buffer (pH 9.5–10.0). This high pH is critical: it deprotonates the secondary amine of the N-cyclohexyl group, maximizing its nucleophilicity to attack the sulfonyl chloride[7]. A quenching step using ammonium hydroxide is mandatory to consume excess Dansyl chloride, preventing baseline drift and column fouling, thereby ensuring the trustworthiness of the chromatographic run[6][10].

Protocol: Dansylation Reaction

- Reagent Preparation: Prepare a 5 mg/mL solution of Dansyl chloride in anhydrous acetone. Prepare a 0.1 M Na_2CO_3/$NaHCO_3$ buffer (pH 9.8)[6][7].
- Reaction Initiation: Mix 100 µL of the sample (aqueous or methanolic solution of the amine) with 100 µL of the alkaline buffer and 200 µL of the Dansyl chloride solution[7].

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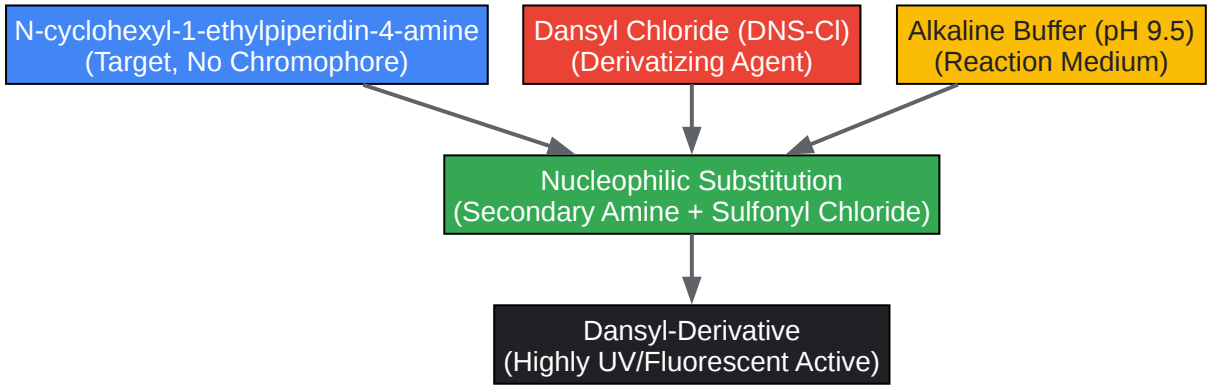
- Incubation: Heat the mixture in a thermomixer at 60°C for 45 minutes to ensure quantitative conversion of the sterically hindered secondary amine[7].
- Quenching: Add 20 µL of 10% ammonium hydroxide to consume excess Dansyl chloride and stop the reaction[6][10].
- Analysis: Filter the mixture through a 0.22 µm PTFE syringe filter and inject 10 µL onto the HPLC system[10].



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Chemical Derivatization Pathway of Secondary Amines using Dansyl Chloride.

HPLC-UV Conditions

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 5 µm).
- Mobile Phase: Isocratic 70% Acetonitrile / 30% Water.
- Detection: UV at 254 nm (or Fluorescence: Ex 340 nm, Em 525 nm)[10][11].

Data Presentation

Table 1: LC-MS/MS MRM Parameters for **N-cyclohexyl-1-ethylpiperidin-4-amine**

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
N-cyclohexyl-1-ethylpiperidin-4-amine (Quantifier)	**211.2**	**112.1**	**50**	**25**
N-cyclohexyl-1-ethylpiperidin-4-amine (Qualifier)	211.2	84.1	50	35

| Internal Standard (IS) | 216.2 | 117.1 | 50 | 25 |

Table 2: Method Validation Summary (Representative Performance)

Parameter	LC-MS/MS Method (Plasma)	HPLC-UV Method (Dansylated, API)
Linearity Range	**0.05 – 500 ng/mL**	**0.1 – 50 µg/mL**
Lower Limit of Quantification (LLOQ)	0.05 ng/mL	0.1 µg/mL
Intra-day Precision (%CV)	< 8.5%	< 2.5%
Inter-day Precision (%CV)	< 11.2%	< 3.8%
Accuracy (%RE)	± 12.0%	± 5.0%

| Extraction/Reaction Recovery | 88 - 95% | > 98% |

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